

Application Notes and Protocols for Basic Yellow 40 in Latent Fingerprint Enhancement

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Compound of Interest

Compound Name: Basic yellow 40

Cat. No.: B1329950

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Introduction

Basic Yellow 40 (BY40), also known as Maxilon Flavine 10GFF, is a potent fluorescent dye utilized in forensic science to enhance latent fingerprints that have been previously developed with cyanoacrylate (superglue) fuming.[1][2] This technique is particularly effective for visualizing prints on non-porous, multi-colored, or patterned surfaces where the white polymerized cyanoacrylate ridges may lack sufficient contrast for analysis.[3][4] The application of **Basic Yellow 40** results in bright yellow-green fluorescence under specific light sources, significantly improving the clarity and detail of the friction ridge patterns.[3][5]

The mechanism of enhancement involves the absorption of the dye molecules into the porous structure of the polycyanoacrylate polymer that has formed on the fingerprint ridges.[6] This entraps the dye, causing the ridges to fluoresce when excited by light of a suitable wavelength.

Data Presentation

Formulation of Basic Yellow 40 Working Solutions

The following table summarizes various formulations for preparing **Basic Yellow 40** working solutions. The choice of solvent can impact performance on different substrates and may have different health and safety implications.[6]

Formulation ID	Basic Yellow 40	Solvent	Volume	Notes
Alcohol-Based 1	2 g	Ethanol	1000 mL	A common and effective formulation. Methanol can be substituted but may be less effective at dissolving the dye.
Alcohol-Based 2	1 g	Methanol	500 mL	A widely cited formulation for general use. [7]
Alcohol-Based 3	3 g	Methanol	1000 mL	A higher concentration formulation. [8]
Water-Based	0.5 g	Distilled Water	500 mL	Requires a stock solution of ethylene glycol and Triton X-100. Offers health and safety advantages over alcohol-based solutions. [6]
R.A.Y. Solution	0.5 g	Isopropanol or Denatured Ethanol	450 mL	A combined formulation with Rhodamine 6G and Ardrex for broader fluorescence. [5]

Visualization Parameters

Effective visualization of **Basic Yellow 40**-treated fingerprints requires specific light sources and viewing filters.

Parameter	Specification	Goggles/Filter
Excitation Wavelength	365 nm - 485 nm	UV protective goggles
Alternative Excitation	450 nm - 485 nm	Yellow colored goggles
Photography Filter	515 nm (BP 35) or yellow colored filter	N/A

Comparative Efficacy of Water-Based vs. Ethanol-Based Basic Yellow 40

A study comparing the effectiveness of water-based and ethanol-based **Basic Yellow 40** on various surfaces yielded the following results, scored on a scale of 0 (no visible ridges) to 4 (clear, identifiable ridges).

Substrate	Water-Based BY40 (Mean Score)	Ethanol-Based BY40 (Mean Score)	Conclusion
Plastic Freezer Bags	2.8	2.5	Water-based formulation is suitable.
Plastic Self-Seal Bags	2.7	2.4	Water-based formulation is suitable.
Metal Surfaces	2.6	2.6	Both formulations are equivalent.

Data adapted from a study on the evaluative comparison of water-based and ethanol-based **Basic Yellow 40** staining.[6]

Experimental Protocols

Preparation of Alcohol-Based Basic Yellow 40 Working Solution (Formulation ID: Alcohol-Based 1)

- Materials:
 - **Basic Yellow 40** powder (2 g)
 - Ethanol (1000 mL)
 - Glass beaker (2000 mL)
 - Magnetic stirrer and stir bar
 - Dark glass or plastic storage bottle
- Procedure:
 1. Weigh 2 grams of **Basic Yellow 40** powder and place it into the beaker.
 2. Measure 1000 mL of ethanol and add it to the beaker.
 3. Place the beaker on the magnetic stirrer and add the stir bar.
 4. Stir the solution until the **Basic Yellow 40** powder is completely dissolved. If some particles remain undissolved, the clear yellow solution can be decanted.
 5. Transfer the solution to a dark, stoppered storage bottle. The working solution has a shelf life of approximately six months.[\[4\]](#)[\[7\]](#)

Preparation of Water-Based Basic Yellow 40 Working Solution (Formulation ID: Water-Based)

This formulation requires a two-step process to create a stable aqueous solution.[\[6\]](#)

- Materials:
 - **Basic Yellow 40** powder (0.5 g)
 - Distilled water (40 mL for stock, 500 mL for working solution)
 - Ethylene glycol (35 mL)

- Triton X-100
- Glass beakers
- Magnetic stirrer and stir bar
- Dark glass or plastic storage bottle
- Procedure:
 1. Prepare the Powder Suspension Stock Solution:
 - In a beaker, combine 40 mL of distilled water, 35 mL of ethylene glycol, and a small amount of Triton X-100.
 - Mix thoroughly.
 2. Prepare the Water-Based Working Solution:
 - In a larger beaker, add 0.5 g of **Basic Yellow 40** powder.
 - Add 1 mL of the Powder Suspension Stock Solution.
 - Add 500 mL of distilled water.
 - Stir until the powder is fully dispersed.
 - Store in a dark, stoppered bottle.

Application of Basic Yellow 40 to Cyanoacrylate-Fumed Prints

Prerequisite: Latent fingerprints must first be developed using cyanoacrylate fuming according to standard laboratory procedures. It is advisable to allow the fumed prints to "set" overnight before applying the dye stain.^[7]

- Application Methods (choose one):

- Immersion: Submerge the item in the **Basic Yellow 40** working solution for approximately 5-10 seconds.[3]
- Spraying: Use an aerosol sprayer to evenly apply the solution to the surface.[3]
- Squeegee Bottle: Apply the solution using a squirt bottle.[7]
- Rinsing:
 - Immediately after application, rinse the item with a gentle stream of cool tap water for about 10 seconds to remove excess dye and minimize background staining.[3]
 - For delicate items, a squirt bottle can be used for rinsing.
- Drying:
 - Allow the item to air dry completely in a fume hood.

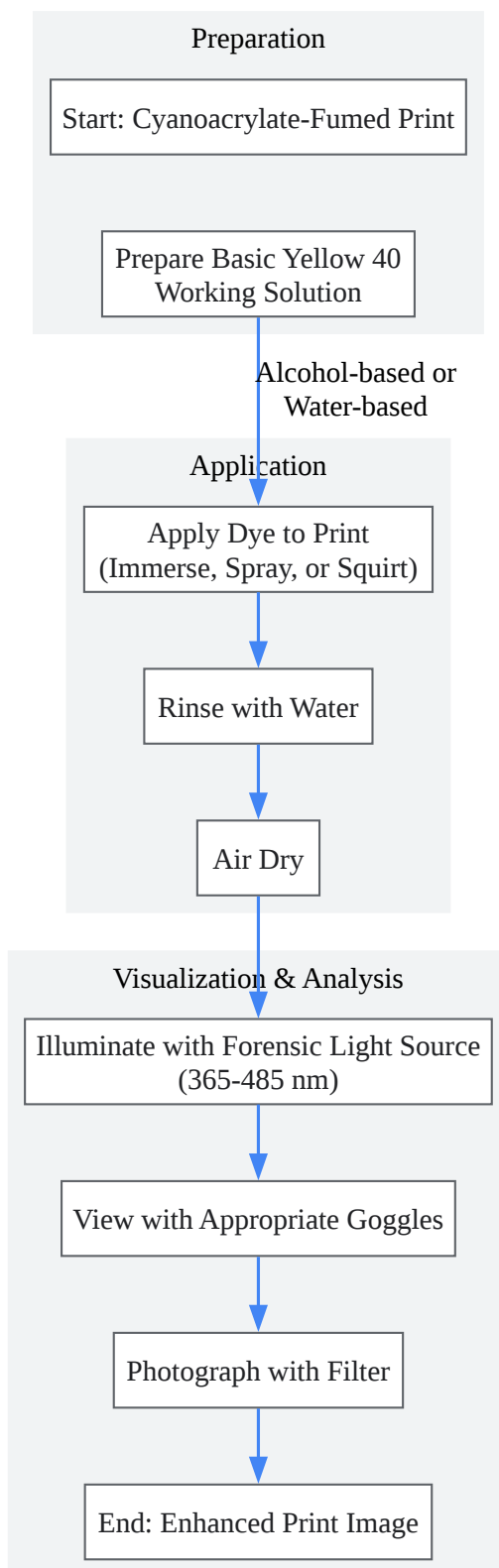
Visualization and Photography

- Lighting:
 - In a darkened room, illuminate the treated area with a forensic light source or a UV lamp in the wavelength range of 365 nm to 485 nm.[3][7]
- Viewing:
 - Wear appropriate safety goggles (UV-protective for wavelengths around 365 nm, or yellow-colored for the 450-485 nm range).[3][7]
 - The fingerprint ridges should fluoresce a bright yellow-green color.
- Photography:
 - Photograph the fluorescent prints using a camera equipped with a yellow-colored or a 515(BP 35) bandpass filter.[3][7]

Safety Precautions and Limitations

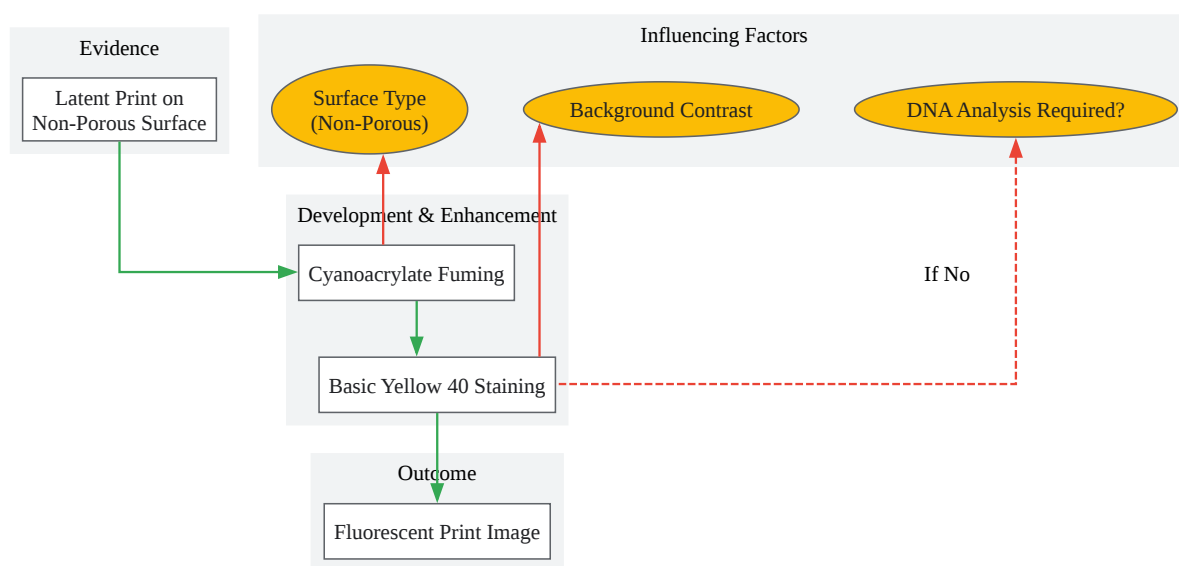
- Safety: **Basic Yellow 40** working solutions are typically flammable and should be handled in a well-ventilated fume hood.[8] Always wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Background Staining: Over-application or insufficient rinsing can lead to excessive background fluorescence, which may obscure the fingerprint detail.[7]
- DNA Analysis: The use of **Basic Yellow 40**, particularly alcohol-based formulations, may not be compatible with subsequent DNA analysis as the solvents can wash away or damage genetic material.[1]
- Surface Compatibility: **Basic Yellow 40** is most effective on non-porous surfaces. On porous surfaces, the dye may be absorbed into the substrate, leading to high background fluorescence.

Visualizations



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Caption: Experimental workflow for enhancing cyanoacrylate-fumed prints with **Basic Yellow 40**.



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Caption: Logical relationship of factors in the application of **Basic Yellow 40**.

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